

Sinensetin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Sinensetin

Cat. No.: B1680974

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Abstract

Sinensetin, a polymethoxylated flavone predominantly found in citrus peels and *Orthosiphon stamineus*, has garnered significant scientific interest due to its diverse pharmacological activities. This technical guide provides a comprehensive overview of **sinensetin**, including its physicochemical properties, and delves into its mechanisms of action across various biological domains. Detailed experimental protocols and signaling pathway diagrams are presented to facilitate further research and drug development efforts.

Physicochemical Properties

Sinensetin (IUPAC Name: 2-(3,4-dimethoxyphenyl)-5,6,7-trimethoxychromen-4-one) is a flavonoid characterized by the presence of five methoxy groups attached to its basic flavone structure.^{[1][2]}

Property	Value	Reference
CAS Number	2306-27-6	[3][4][5][6]
Molecular Formula	C ₂₀ H ₂₀ O ₇	[1][3][4]
Molecular Weight	372.37 g/mol	[4][5][7]
Alternate Names	3',4',5,6,7-Pentamethoxyflavone, Pedalitin Permethyl Ether	[3][5][7]
Appearance	Yellow powder	[4]
Purity	≥98% (by HPLC)	[3]

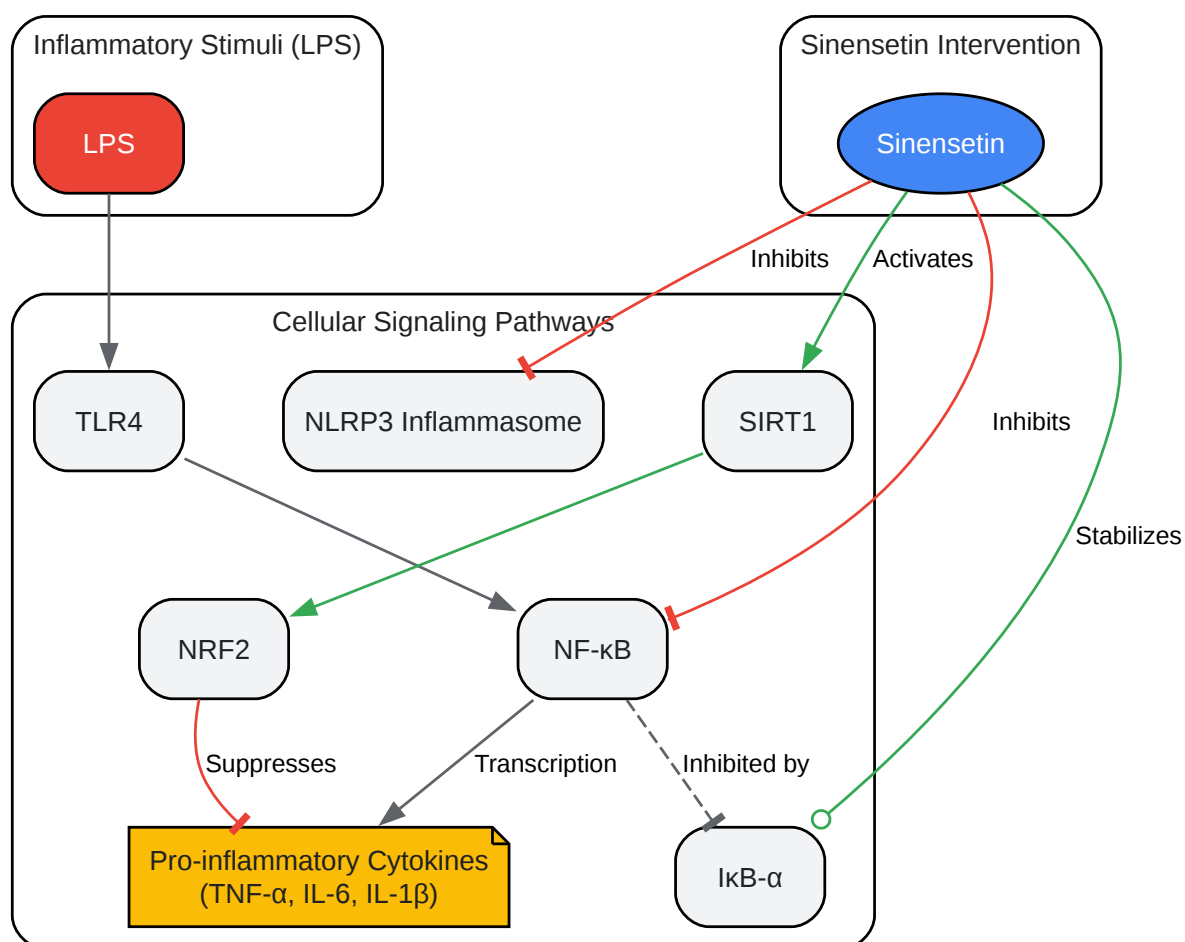
Pharmacological Activities and Mechanisms of Action

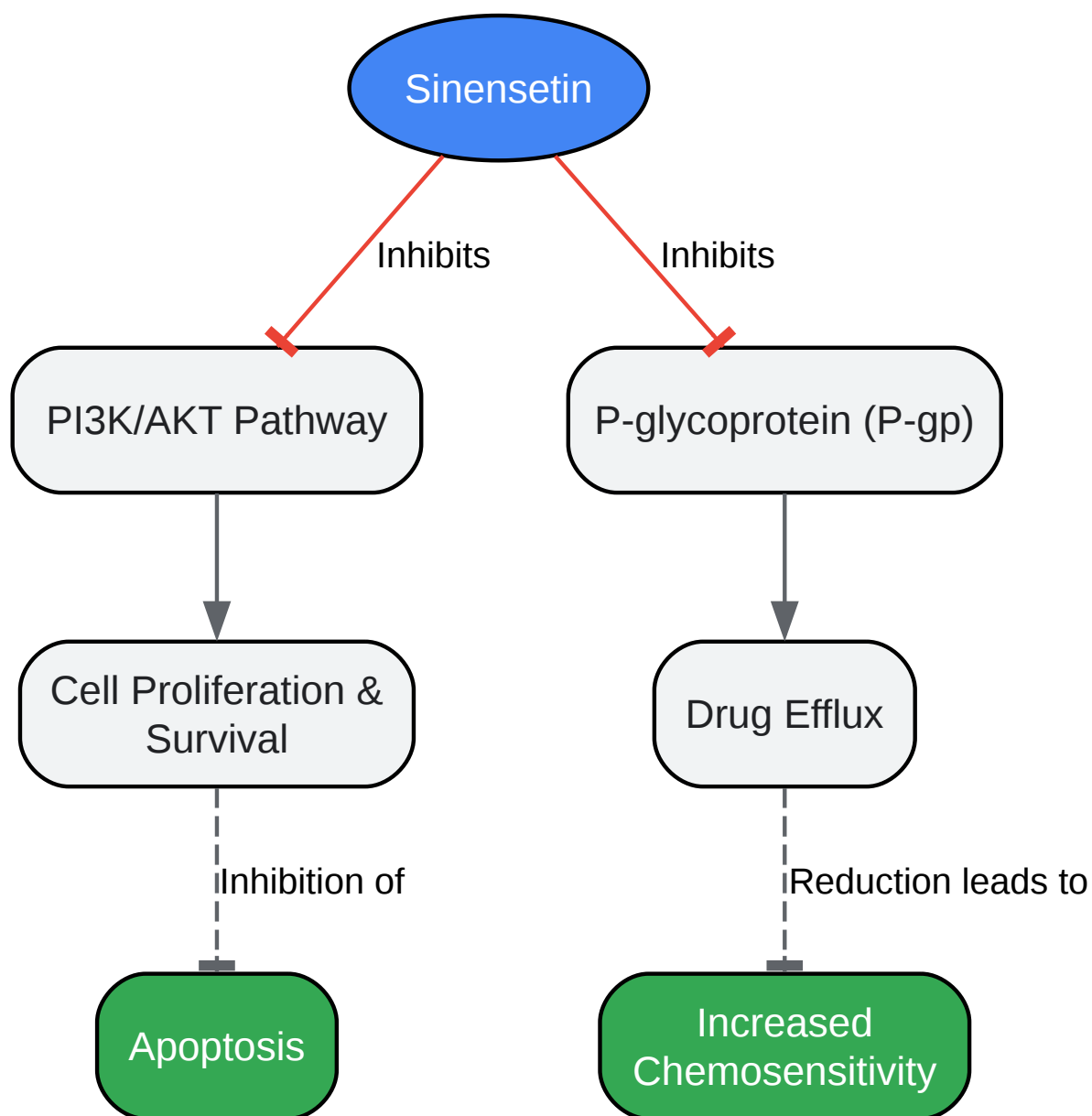
Sinensetin exhibits a broad spectrum of biological activities, including anti-inflammatory, anticancer, and anti-obesity effects. These activities are attributed to its ability to modulate key cellular signaling pathways.

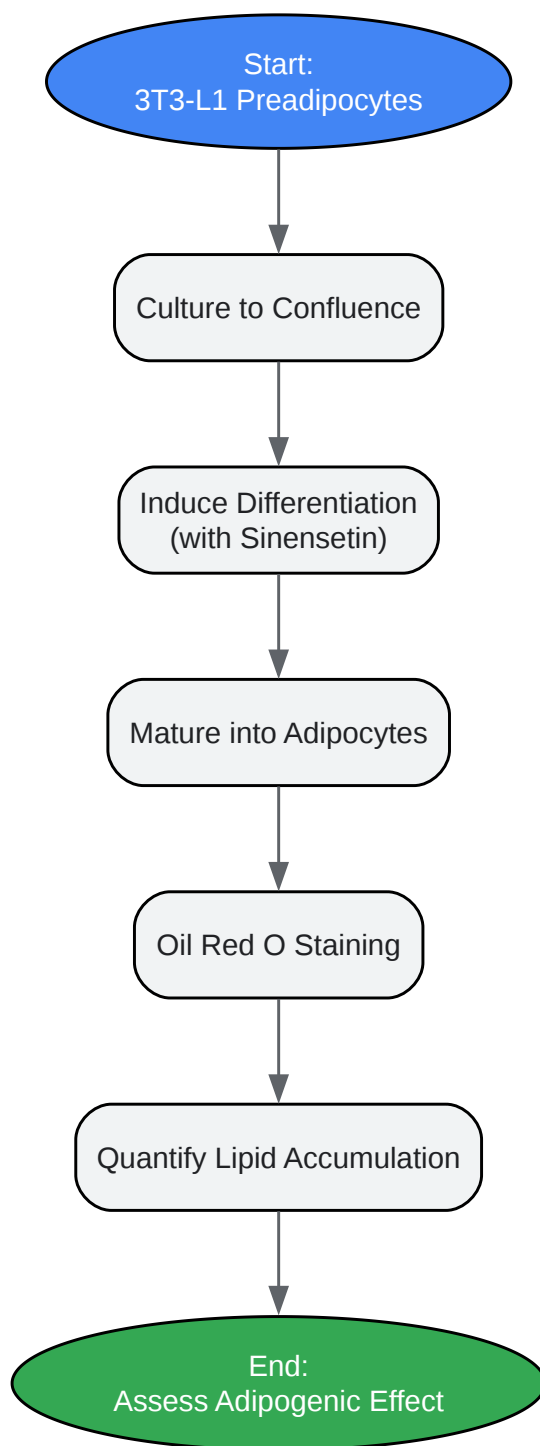
Anti-Inflammatory Activity

Sinensetin demonstrates potent anti-inflammatory properties by targeting key inflammatory signaling cascades. In lipopolysaccharide (LPS)-stimulated macrophages, **sinensetin** has been shown to inhibit the production of nitric oxide (NO) and pro-inflammatory cytokines such as interleukin-1 β (IL-1 β), IL-6, and tumor necrosis factor- α (TNF- α).[3]

The primary mechanism involves the inhibition of the NF- κ B signaling pathway. **Sinensetin** prevents the degradation of I κ B- α , an inhibitor of NF- κ B, thereby blocking the translocation of the p65 subunit of NF- κ B into the nucleus.[3] More recent studies have elucidated its role in suppressing the Txnip/NLRP3/Caspase-1/GSDMD signaling pathway, which is involved in pyroptosis, a form of inflammatory cell death.[7] Furthermore, **sinensetin** has been found to attenuate neuroinflammation by modulating the TLR4/NF- κ B signaling pathway.[8] It also activates the SIRT1/NRF2 signaling pathway, which plays a role in reducing oxidative stress and inflammation.[9]







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